

Lasiol: A Technical Guide to its Potential as an Insect Attractant

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Compound of Interest

Compound Name: *Lasiol*

Cat. No.: *B145620*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lasiol, chemically known as (2S,3S)-2,3,6-trimethylhept-5-en-1-ol, is a volatile organic compound that has garnered significant interest in the field of chemical ecology and pest management. It is a known component of the sex pheromone of the cigarette beetle, *Lasioderma serricorne*, a major pest of stored products worldwide. This technical guide provides an in-depth overview of **Lasiol**, focusing on its chemical properties, its role as an insect attractant, detailed experimental protocols for its evaluation, and the underlying signaling pathways involved in its perception by insects. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals engaged in the development of novel insect control strategies.

Chemical Properties of Lasiol

Lasiol is a monoterpene alcohol with the following key chemical properties:

Property	Value
Chemical Formula	C ₁₀ H ₂₀ O
Molar Mass	156.27 g/mol
IUPAC Name	(2S,3S)-2,3,6-trimethylhept-5-en-1-ol
CAS Number	131479-19-1
Appearance	Colorless liquid
Boiling Point	Not specified
Solubility	Soluble in organic solvents

Lasiol as an Insect Attractant: Quantitative Data

While **Lasiol** is a known component of the sex pheromone of *Lasioderma serricorne*, quantitative data on its specific attractive properties are often studied in the context of the entire pheromone blend. The primary component of the *L. serricorne* sex pheromone is Serricornin. However, studies on related compounds and the general principles of insect olfaction suggest that individual components can elicit behavioral responses.

Research on the behavioral response of *Lasioderma serricorne* to various volatile compounds has demonstrated its sensitivity to different chemical cues. For instance, studies have shown that this beetle exhibits attraction to certain compounds at low concentrations and repulsion at high concentrations.^{[1][2][3]} This dose-dependent response is a critical factor in developing effective lures.

Table 1: Summary of Behavioral Responses of *Lasioderma serricorne* to Select Volatile Compounds (Illustrative)

Compound	Concentration	Observed Behavior	Behavioral Response Value (%)	Reference
Citronellal	1:100 (v/v)	Attraction	-88.89	[1][3]
Citronellal	1:10 (v/v)	Repulsion	>0	[1][3]
Citral	1:1000 (v/v)	Attraction	<0	[1][3]
Citral	1:50 (v/v)	Repulsion	100.00	[1][3]

Note: This table is illustrative of the types of data available for related compounds and methodologies that can be applied to **Lasiol**. Specific quantitative data for **Lasiol**'s isolated attractive properties are a key area for further research.

Experimental Protocols

Synthesis of Lasiol

A detailed, step-by-step protocol for the chemical synthesis of **Lasiol** is crucial for ensuring a pure and reliable source of the compound for research purposes. While specific syntheses of **Lasiol** are not readily available in the provided search results, general methods for the synthesis of chiral alcohols and pheromone components can be adapted. These often involve multi-step reactions starting from commercially available chiral precursors.

Illustrative Synthesis Workflow:



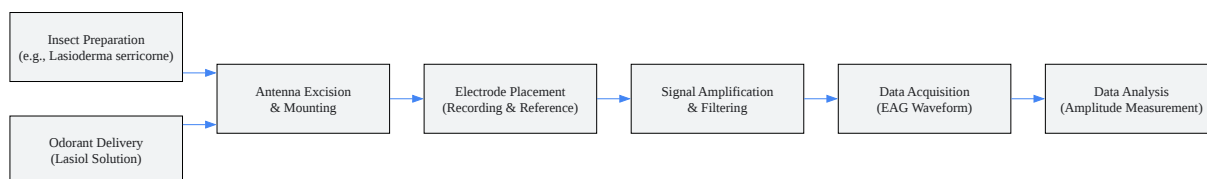
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*A generalized workflow for the synthesis of **Lasiol**.*

Electroantennography (EAG) Protocol

Electroantennography is a technique used to measure the electrical response of an insect's antenna to volatile compounds. This method provides a direct measure of the sensitivity of the insect's olfactory receptor neurons to a specific odorant.

Workflow for a Typical EAG Experiment:



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Workflow for an Electroantennography (EAG) experiment.

Detailed EAG Methodology:

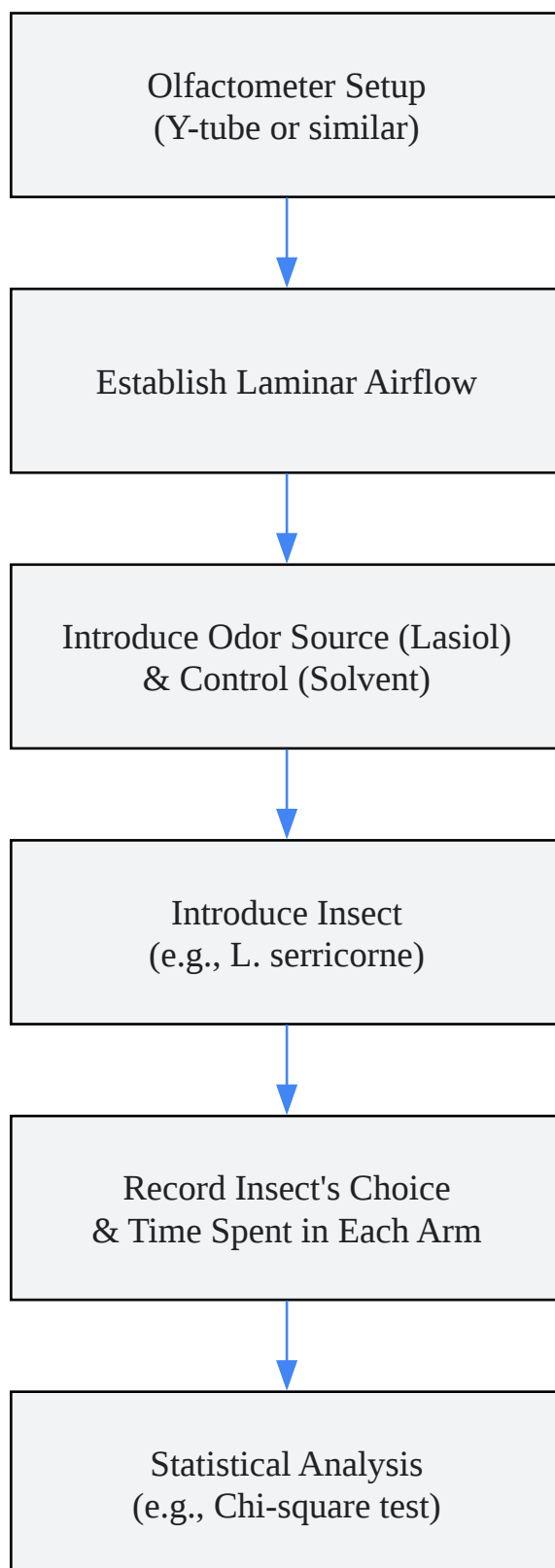
- **Insect Preparation:** Adult *Lasioderma serricorne* of a specific age and sex are used. They are often dark-adapted before the experiment.
- **Antenna Excision:** The head of the beetle is excised, and one antenna is carefully removed at the base.
- **Electrode Placement:** The excised antenna is mounted between two glass capillary electrodes filled with a saline solution (e.g., Ringer's solution). The recording electrode is placed in contact with the distal end of the antenna, and the reference electrode is inserted into the base of the antenna or the head capsule.
- **Odorant Delivery:** A defined volume of air is passed over a filter paper impregnated with a known concentration of **Lasiol** dissolved in a solvent (e.g., hexane). This odor-laden air is then puffed onto the antenna for a specific duration (e.g., 0.5 seconds).

- **Signal Recording and Analysis:** The electrical potential difference between the electrodes is amplified, filtered, and recorded using specialized software. The amplitude of the negative deflection in the EAG waveform is measured as the response to the stimulus.

Behavioral Bioassay Protocol

Behavioral bioassays are essential for determining the attractive or repellent nature of a compound and for quantifying the behavioral response of insects. A common method is the two-choice olfactometer.

Workflow for a Two-Choice Olfactometer Bioassay:



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Workflow for a two-choice olfactometer bioassay.

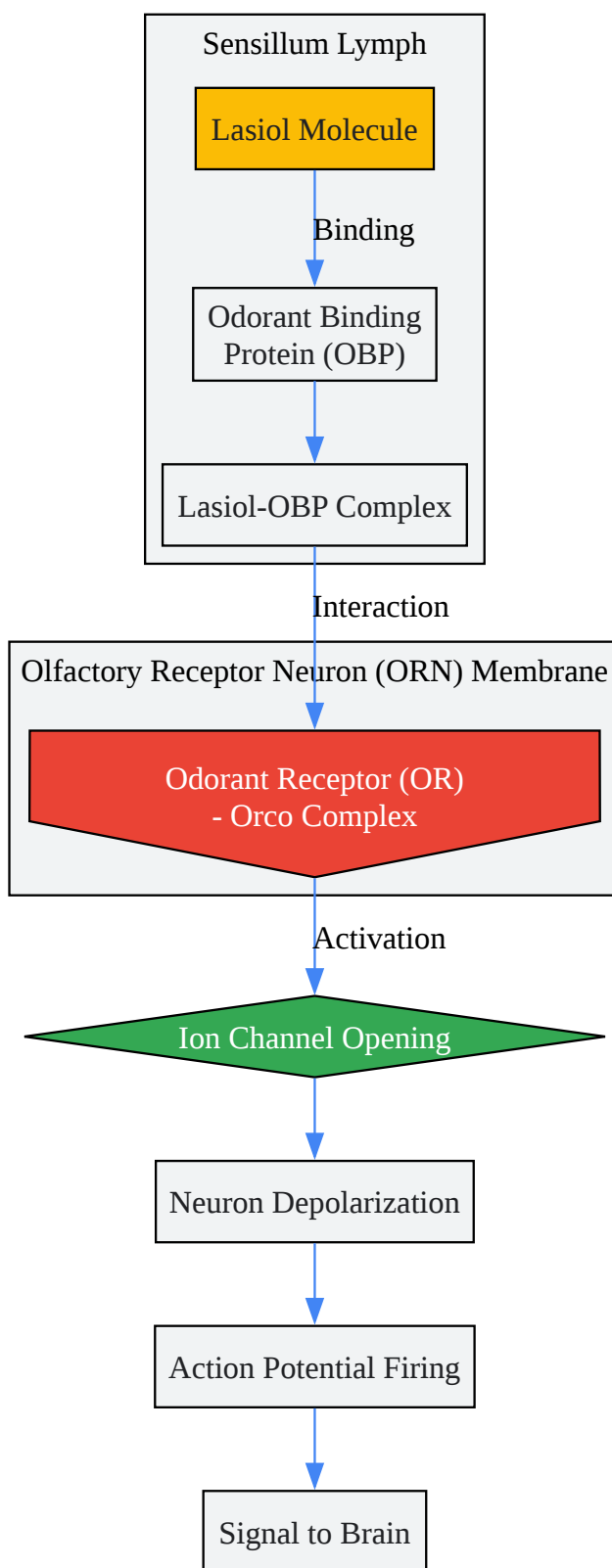
Detailed Behavioral Bioassay Methodology:

- **Apparatus:** A Y-tube olfactometer is commonly used. It consists of a central tube where the insect is introduced, which then bifurcates into two arms.
- **Airflow:** A constant, clean, and humidified airflow is passed through both arms of the olfactometer.
- **Odor Source:** A filter paper treated with a specific concentration of **Lasiol** is placed in one arm's airflow, while a filter paper with only the solvent is placed in the other arm as a control.
- **Insect Introduction:** A single adult *Lasioderma serricorne* is released at the base of the central tube.
- **Observation:** The insect's movement is observed for a set period, and the first choice of arm and the time spent in each arm are recorded.
- **Data Analysis:** The number of insects choosing the **Lasiol**-treated arm versus the control arm is analyzed using a chi-square test to determine statistical significance. A preference index can also be calculated.

Olfactory Signaling Pathway

The perception of **Lasiol** by an insect like *Lasioderma serricorne* involves a complex series of events at the molecular and cellular level within the insect's antenna. While the specific receptors for **Lasiol** have not been definitively identified, the general mechanism of insect olfaction provides a framework for understanding this process.^{[3][4][5][6][7]}

Generalized Insect Olfactory Signaling Pathway:



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A generalized diagram of the insect olfactory signaling pathway.

Steps in the Olfactory Signaling Pathway:

- **Entry and Binding:** **Lasiol** molecules enter the sensillum lymph through pores in the cuticle of the insect's antenna.[5]
- **Transport:** In the aqueous lymph, hydrophobic molecules like **Lasiol** are thought to be bound by Odorant Binding Proteins (OBPs).[6]
- **Receptor Interaction:** The **Lasiol**-OBP complex transports **Lasiol** to the dendritic membrane of an Olfactory Receptor Neuron (ORN), where it interacts with a specific Odorant Receptor (OR). Insect ORs are typically heterodimers composed of a variable, odorant-specific subunit and a conserved co-receptor called Orco.[3][5]
- **Signal Transduction:** The binding of **Lasiol** to the OR complex is believed to directly gate an ion channel, leading to an influx of cations and depolarization of the ORN membrane.[7]
- **Signal Transmission:** This depolarization generates action potentials that are transmitted along the axon of the ORN to the antennal lobe of the insect's brain for processing.

Conclusion and Future Directions

Lasiol holds significant potential as a tool for the management of the cigarette beetle, *Lasioderma serricorne*, and potentially other stored-product pests. Its role as a component of the natural sex pheromone makes it a prime candidate for use in monitoring and mating disruption strategies. However, to fully realize this potential, further research is required.

Key areas for future investigation include:

- **Quantitative Behavioral and Electrophysiological Studies:** Detailed dose-response studies are needed to determine the optimal concentrations of **Lasiol** for attraction and to characterize its interaction with other pheromone components.
- **Identification of Specific Olfactory Receptors:** Identifying the specific ORs in *L. serricorne* that detect **Lasiol** will provide valuable insights into the molecular basis of its perception and could aid in the design of more potent and selective attractants.

- **Field Trials:** Rigorous field trials are necessary to evaluate the efficacy of **Lasiol**-based lures in real-world storage environments.[2]
- **Optimized Synthesis:** The development of efficient and stereoselective synthetic routes to **Lasiol** is crucial for its cost-effective production for commercial applications.

By addressing these research gaps, the full potential of **Lasiol** as a valuable tool in integrated pest management programs can be unlocked, offering a more sustainable and environmentally friendly approach to protecting stored products.

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